

Downstream Effects of MRS2693 Trisodium Binding: A Technical Guide

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Compound of Interest

Compound Name: MRS2693 trisodium

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This technical guide provides an in-depth examination of the downstream cellular and molecular effects initiated by the binding of **MRS2693 trisodium** to its target, the P2Y6 purinergic receptor. MRS2693 is a potent and selective agonist for the P2Y6 receptor, making it a critical tool for investigating the physiological and pathological roles of this G protein-coupled receptor (GPCR). This document details the core signaling pathways, summarizes key quantitative data, provides detailed experimental protocols for studying these effects, and includes visual diagrams of the signaling cascades.

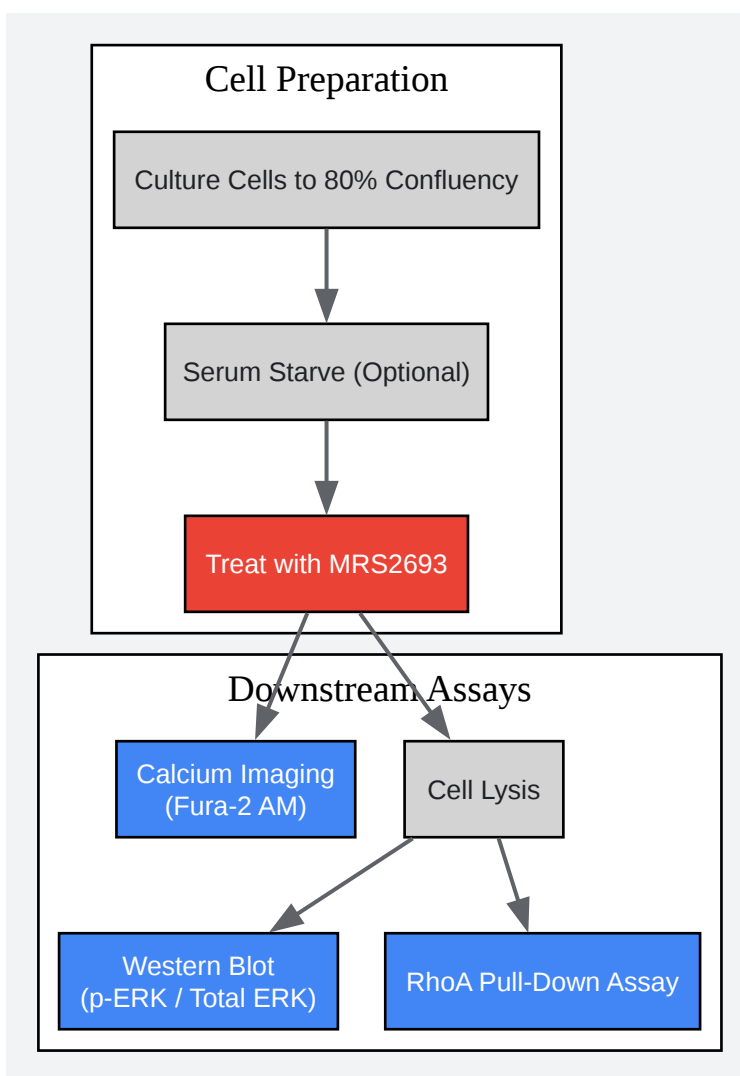
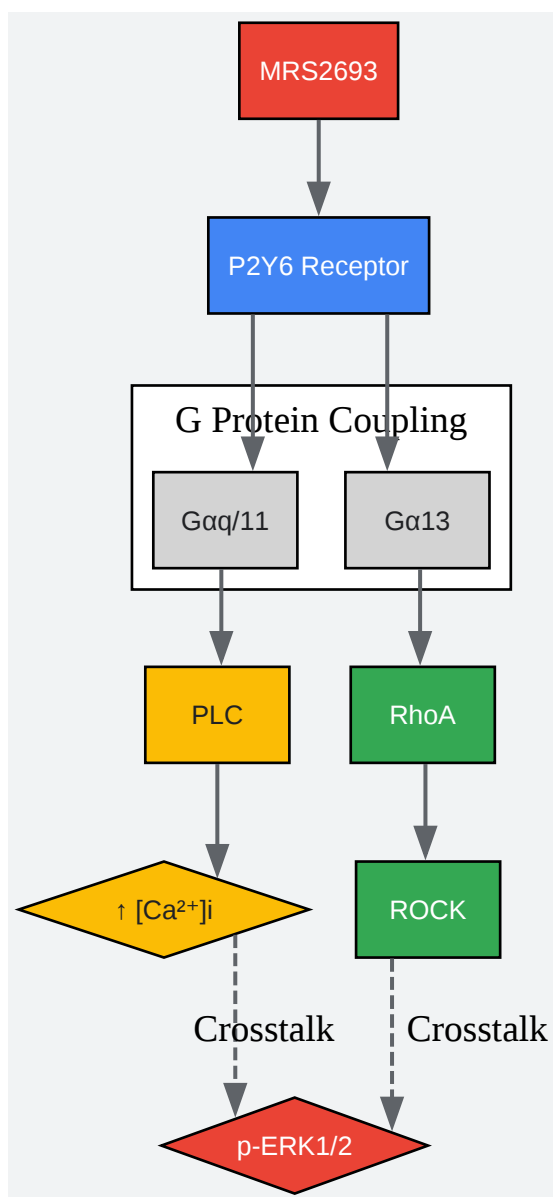
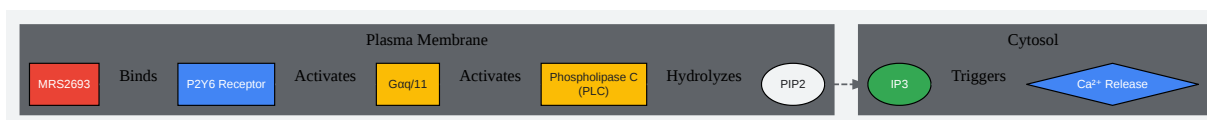
Core Signaling Pathways Activated by MRS2693

MRS2693 trisodium selectively binds to and activates the P2Y6 receptor, a G protein-coupled receptor preferentially activated by uridine diphosphate (UDP).[1] This activation initiates downstream signaling through multiple G protein families, primarily Gαq/11 and Gα12/13.

1.1 Gαq/11-Mediated Pathway

Upon agonist binding, the P2Y6 receptor couples to G proteins of the Gαq/11 family.[2][3] This coupling activates Phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytosol.[3][4]

This rapid increase in intracellular calcium concentration is a hallmark of P2Y6 receptor activation and mediates numerous cellular responses.



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